

A Comprehensive Technical Guide to the Physicochemical Properties of 4-Dodecylaniline

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Compound of Interest

Compound Name: Dodecylaniline

Cat. No.: B12653459

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Dodecylaniline (CAS No. 104-42-7) is a long-chain aromatic amine characterized by a dodecyl group attached to the para-position of an aniline ring.^[1] This unique structure, combining a hydrophobic twelve-carbon alkyl chain with a polar aromatic amine group, imparts distinct physicochemical properties that make it a valuable intermediate in various fields, including the synthesis of surfactants, corrosion inhibitors, liquid crystals, and specialized materials.^[1] In the pharmaceutical and drug development sectors, its lipophilic nature is leveraged in the synthesis of lipid-soluble drug carriers.^[1] This guide provides an in-depth overview of the core physicochemical properties of **4-dodecylaniline**, detailed experimental protocols for their determination, and logical workflows to illustrate its synthesis and analysis.

Core Physicochemical Properties

The physicochemical characteristics of **4-dodecylaniline** are crucial for predicting its behavior in chemical reactions, formulation processes, and biological systems. The long alkyl chain significantly influences its solubility, lipophilicity, and thermal properties.

Data Presentation

The quantitative physicochemical data for **4-dodecylaniline** are summarized in the tables below for clarity and easy reference.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C₁₈H₃₁N	[1] [2]
Molecular Weight	261.45 g/mol	[1] [3] [4]
Appearance	White to pale yellow crystalline powder/solid	[1] [5]
Melting Point	35-39 °C	[2] [3] [6]
Boiling Point	220-221 °C @ 15 mmHg	[3] [6]
	364.0 °C @ 760 mmHg	[2]
	345 °C (decomposes)	[1]
Density	0.89 g/cm ³ (estimate)	[1] [6]
	0.9 ± 0.1 g/cm ³	[2]
Flash Point	150 °C (closed cup)	[3]

| | 162.7 ± 8.3 °C |[\[2\]](#) |

Table 2: Chemical and Solubility Properties

Property	Value	Source(s)
pKa	4.95 ± 0.10 (Predicted)	[6]
logP (Octanol/Water)	7.2 / 7.24	[2] [4]
Water Solubility	Insoluble	[1]

| Solvent Solubility | Soluble in ethanol, ether, and chlorinated solvents |[\[1\]](#) |

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of physicochemical properties. The following sections describe standard protocols for the synthesis, purification, and characterization of 4-**dodecylaniline**.

Synthesis of 4-Dodecylaniline via Friedel-Crafts Alkylation

This protocol describes the direct alkylation of aniline with dodecenes, a common industrial method.^{[7][8]}

- Materials: Aniline, dodecenes, aluminum chloride (AlCl_3), methyltributylammonium chloride, n-heptane, methylene chloride, concentrated aqueous ammonia, anhydrous sodium sulfate.
- Procedure:
 - Charge a reaction vessel with aniline and dodecenes under a positive pressure of nitrogen.
 - Slowly add aluminum chloride while stirring. An exothermic reaction will occur.
 - Add methyltributylammonium chloride to the mixture.
 - Heat the reaction mixture to 160°C and maintain this temperature for approximately 28 hours.^[8]
 - Allow the mixture to cool to room temperature.
 - Dilute the reaction mixture with n-heptane and methylene chloride, which will result in the separation of two phases.^[8]
 - Isolate the upper organic phase and wash it sequentially with water (2x) and a dilute aqueous ammonia solution.^[8]
 - Dry the organic layer over anhydrous sodium sulfate.
 - Remove the sodium sulfate by filtration.

- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product as a reddish-orange oil.[\[8\]](#)

Purification by Vacuum Distillation

Due to its high boiling point, 4-**dodecylaniline** is purified by vacuum distillation to prevent decomposition.[\[9\]](#)[\[10\]](#)

- Apparatus: A standard vacuum distillation setup, including a round-bottom flask, distillation head, condenser, receiving flask, and vacuum pump.
- Procedure:
 - Place the crude 4-**dodecylaniline** oil into the round-bottom flask.
 - Assemble the vacuum distillation apparatus, ensuring all joints are properly sealed.
 - Begin stirring and gradually apply vacuum to the system.
 - Slowly heat the flask using a heating mantle.
 - Collect the fraction that distills at the expected boiling point under the applied pressure (e.g., 220-221 °C at 15 mmHg).[\[3\]](#)[\[6\]](#)
 - The purified product should be a colorless to pale yellow liquid, which solidifies upon cooling.

Determination of Melting Point (Capillary Method)

The melting point is a key indicator of purity.[\[11\]](#) The capillary method is a standard technique recognized by most pharmacopeias.[\[12\]](#)

- Apparatus: Melting point apparatus, capillary tubes.
- Procedure:
 - Finely powder a small amount of purified 4-**dodecylaniline**.

- Pack the powder into a capillary tube to a height of 2-3 mm by tapping the closed end on a hard surface.[\[13\]](#)
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature about 10-15°C below the expected melting point.
- Then, reduce the heating rate to 1-2°C per minute.[\[11\]](#)
- Record the temperature at which the first drop of liquid appears (initial melting point) and the temperature at which the entire solid has turned into a clear liquid (final melting point). This range should be narrow for a pure compound.[\[14\]](#)

Determination of logP (Shake-Flask Method)

The octanol-water partition coefficient (logP) is a critical measure of lipophilicity, vital for drug development. The shake-flask method is the gold standard for its experimental determination.[\[2\]](#)[\[15\]](#)

- Materials: Purified 4-**dodecylaniline**, 1-octanol (pre-saturated with water), water (pre-saturated with 1-octanol), suitable analytical instrument (e.g., HPLC-UV).
- Procedure:
 - Prepare a stock solution of 4-**dodecylaniline** in 1-octanol.
 - Add a known volume of this stock solution to a flask containing a known volume of the water phase.
 - Seal the flask and shake it vigorously until equilibrium is reached (typically for several hours).[\[2\]](#)
 - Centrifuge the mixture to ensure complete separation of the octanol and water phases.
 - Carefully sample a precise volume from each phase.
 - Determine the concentration of 4-**dodecylaniline** in each phase using a calibrated analytical method (e.g., HPLC-UV).

- Calculate the partition coefficient (P) as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- The logP is the base-10 logarithm of P.[\[16\]](#)

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

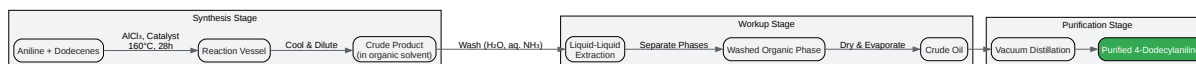
HPLC is a standard method for assessing the purity of organic compounds and quantifying impurities.[\[17\]](#)

- Apparatus: HPLC system with a UV detector, C18 reversed-phase column.
- Materials: Acetonitrile (HPLC grade), water (HPLC grade), phosphate buffer.
- Procedure (Illustrative):
 - Prepare a mobile phase, for example, a mixture of acetonitrile and a phosphate buffer (e.g., 60:40 v/v).
 - Prepare a dilute, known concentration of the purified 4-**dodecylaniline** sample in the mobile phase.
 - Set the column temperature (e.g., 30°C) and the flow rate (e.g., 1.0 mL/min).
 - Set the UV detector to an appropriate wavelength (e.g., 254 nm).
 - Inject the sample solution into the HPLC system.
 - Record the chromatogram. The purity is calculated by dividing the peak area of the main component by the total area of all peaks, expressed as a percentage.

Mandatory Visualizations

Synthesis and Purification Workflow

The following diagram illustrates the logical flow from starting materials to the purified product.

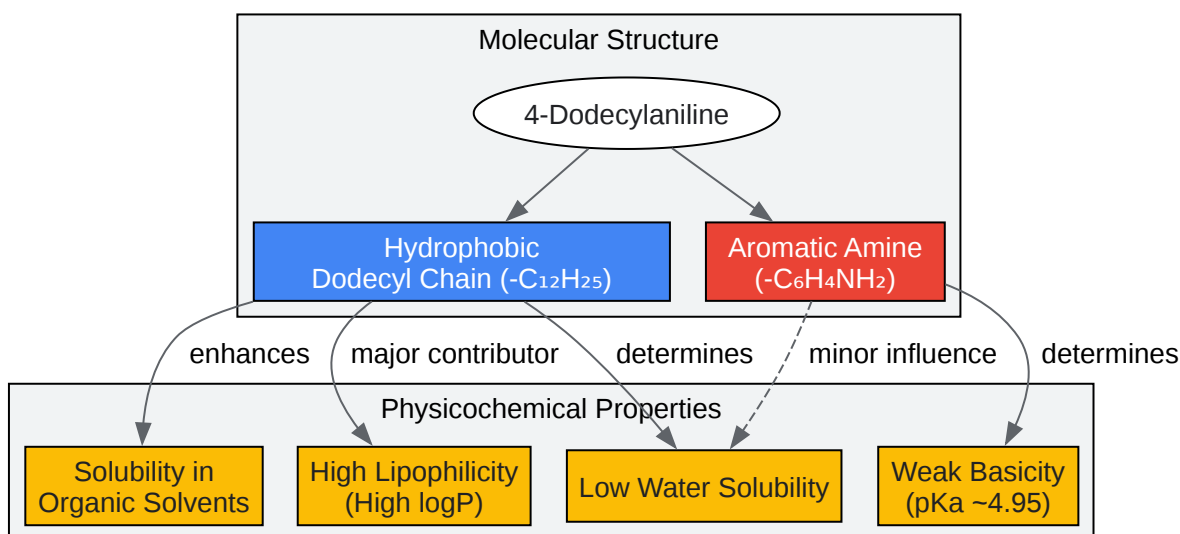


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Caption: Workflow for the synthesis and purification of 4-**dodecylaniline**.

Structure-Property Relationship

This diagram shows how the molecular structure of 4-**dodecylaniline** dictates its key physicochemical properties.



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Caption: Relationship between structure and properties of 4-**dodecylaniline**.

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